

# Commercial Sources and Technical Overview of Perfluoro-1,10-decanedicarboxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Perfluoro-1,10-decanedicarboxylic acid*

Cat. No.: *B1305833*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and key technical data for **perfluoro-1,10-decanedicarboxylic acid**. The information is intended to assist researchers, scientists, and drug development professionals in sourcing this compound and understanding its fundamental properties.

## Commercial Availability

**Perfluoro-1,10-decanedicarboxylic acid** is available from a number of commercial chemical suppliers. These companies offer the compound in various quantities, typically for research and development purposes. It is important to note that this chemical is often classified as a dangerous good for transport and may be subject to additional shipping charges<sup>[1]</sup>.

Table 1: Commercial Suppliers of **Perfluoro-1,10-decanedicarboxylic Acid**

Supplier	Location	Additional Information
Santa Cruz Biotechnology, Inc.	USA	Offers the product for proteomics research applications.[1]
Avantor	USA	Distributes for Matrix Scientific.[2]
Wuhan Chemwish Technology Co., Ltd.	China	Lists the product with a purity of 98%.[3]
SynQuest Laboratories, Inc.	USA	A supplier of various organic and fluorinated chemicals.[4]
XIAMEN EQUATION CHEMICAL CO.,LTD	China	Lists the CAS number 865-85-0 on their product page.[5]
ChemicalBook	-	Provides a platform with multiple suppliers.[6]

## Physicochemical Properties

A summary of the key quantitative data for **perfluoro-1,10-decanedicarboxylic acid** is presented below. These values have been compiled from various supplier and chemical database sources.

Table 2: Quantitative Data for **Perfluoro-1,10-decanedicarboxylic Acid**

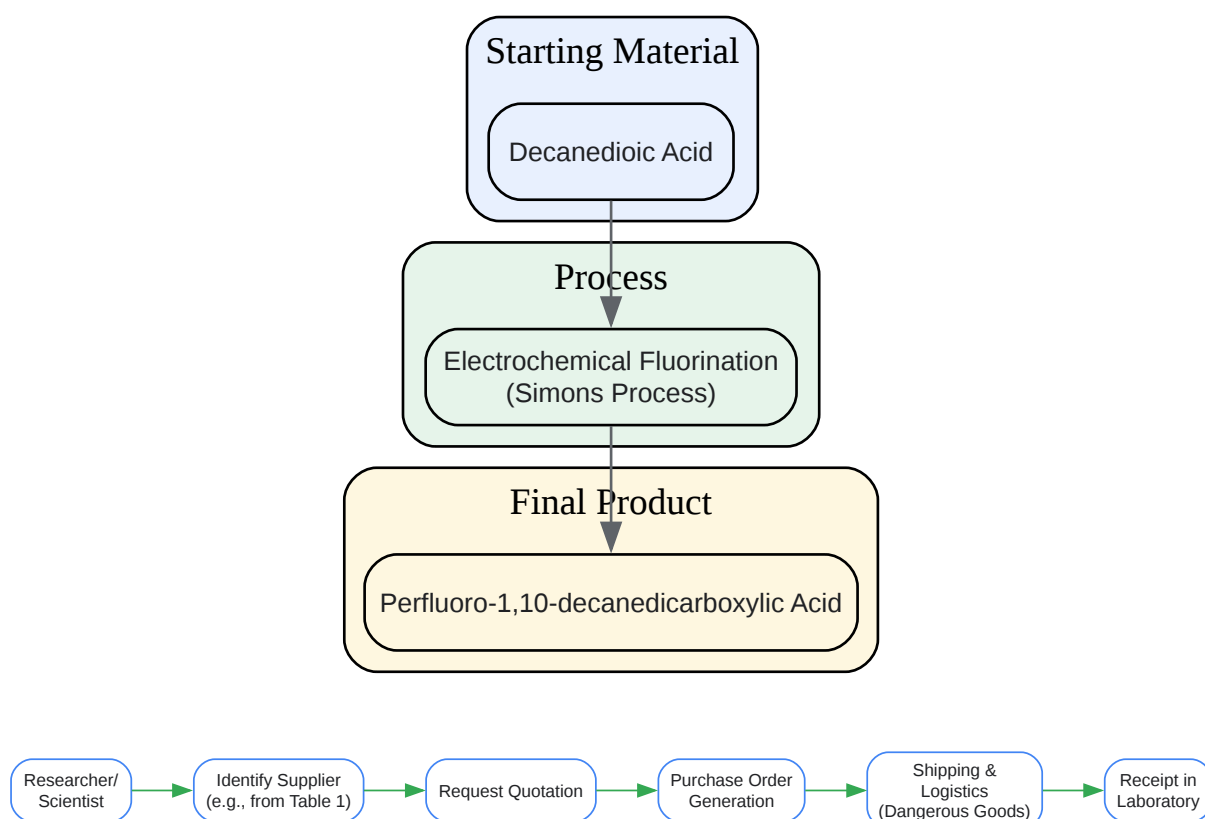
Property	Value	Source(s)
CAS Number	865-85-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>12</sub> H <sub>2</sub> F <sub>20</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	590.11 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
Alternate Names	Perfluorododecane-1,12-dioic acid	<a href="#">[1]</a>
Melting Point	172-174 °C	<a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	240 °C (at 60 mmHg)	<a href="#">[2]</a> <a href="#">[6]</a>
Purity	≥95%	<a href="#">[2]</a>
98%	<a href="#">[3]</a>	

## Synthesis and Experimental Information

### Synthesis Pathway

While detailed, step-by-step experimental protocols for the synthesis of **perfluoro-1,10-decanedicarboxylic acid** are not readily published by commercial suppliers, the primary manufacturing method is cited as the electrochemical fluorination of decanedioic acid. This process involves the substitution of hydrogen atoms with fluorine atoms.

A simplified logical workflow for the synthesis is illustrated below.



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Address: 3281 E Guasti Rd

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